

Essential Safety and Logistical Information for Handling Selexipag

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Compound of Interest

Compound Name: *Selexipag*

Cat. No.: *B1681723*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance for the personal protective equipment (PPE), operational procedures, and disposal of **Selexipag**.

Quantitative Data Summary

While specific occupational exposure limits (OELs) have not been established for **Selexipag**, the following physical and chemical properties are important for safe handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Source
Chemical Formula	C ₂₆ H ₃₂ N ₄ O ₄ S	Tocris Bioscience [2]
Molecular Weight	496.62 g/mol	Tocris Bioscience
Physical Status	Solid	CDN Isotopes
Appearance	Off-white to yellow solid	CDN Isotopes
Melting Point	133 - 136 °C (271 - 277 °F)	CDN Isotopes
Solubility	No data available	CDN Isotopes

Hazard Identification and Personal Protective Equipment (PPE)

Selexipag is classified as harmful if swallowed and may cause damage to organs through prolonged or repeated exposure. It can also cause skin, eye, and respiratory irritation. Adherence to the following PPE guidelines is mandatory to minimize exposure.

PPE Category	Requirement	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To prevent eye irritation from dust or splashes.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).	To prevent skin contact and potential irritation.
Body Protection	Laboratory coat or other protective clothing.	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, such as a laboratory fume hood. If a risk assessment deems it necessary, a NIOSH-approved respirator should be used, especially when handling the solid form to avoid dust and aerosol formation.	To prevent respiratory tract irritation from inhalation.

Operational Plan for Handling Selexipag

A systematic approach to handling **Selexipag** from receipt to disposal is crucial for laboratory safety.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Store in a tightly closed container in a well-ventilated, designated area.
- Keep away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.

2. Preparation and Handling:

- All handling of **Selexipag** powder should be conducted in a chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eye wash station are readily accessible.
- Avoid eating, drinking, or smoking in the handling area.
- Wash hands thoroughly after handling the compound.

3. Spill Management:

- In case of a spill, evacuate non-essential personnel from the area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.
- Cover the spill with a suitable absorbent material.
- Collect the spilled material and absorbent into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly.

Disposal Plan for Selexipag

Selexipag and any contaminated materials should be treated as hazardous waste and disposed of according to local, regional, and national regulations.

1. Waste Segregation:

- Segregate **Selexipag** waste from other laboratory waste streams.
- This includes unused or expired product, contaminated PPE, and spill cleanup materials.

2. Waste Containment:

- Collect solid waste in a clearly labeled, sealed, and compatible container.
- For liquid waste (e.g., solutions of **Selexipag**), use a labeled, leak-proof container.

3. Disposal Method:

- Do not dispose of **Selexipag** down the drain or in regular trash.
- The recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- Alternatively, contact a licensed professional waste disposal service to arrange for proper disposal.

Visual Workflow for Selexipag Handling and Disposal

The following diagram illustrates the key steps and decision points in the safe handling and disposal of **Selexipag**.

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